

3-Ethyl-3-methylhexane CAS number 3074-76-8 properties

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Compound of Interest

Compound Name: 3-Ethyl-3-methylhexane

Cat. No.: B13421731

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An In-Depth Technical Guide to **3-Ethyl-3-methylhexane** (CAS: 3074-76-8)

Abstract

This technical guide provides a comprehensive overview of **3-Ethyl-3-methylhexane** (CAS Number: 3074-76-8), a branched-chain alkane. The document delineates its fundamental chemical and physical properties, spectroscopic signature, synthesis methodologies, and principal applications. Furthermore, it addresses critical safety and handling protocols essential for laboratory and industrial settings. This guide is intended for researchers, chemists, and professionals in the fields of drug development, petrochemistry, and analytical sciences who require a detailed understanding of this compound for use as a reference standard or as a subject of study in hydrocarbon chemistry.

Chemical Identity and Molecular Structure

3-Ethyl-3-methylhexane is a saturated hydrocarbon with the molecular formula C_9H_{20} .^{[1][2][3]} According to IUPAC nomenclature, the name designates a six-carbon (hexane) backbone, with both an ethyl ($-CH_2CH_3$) and a methyl ($-CH_3$) group attached to the third carbon atom.^{[5][6]} This substitution pattern results in a tertiary carbon at the C3 position, contributing to the molecule's branched nature. The structure lacks a chiral center as the third carbon is not bonded to four distinct groups.^[5]

Key Identifiers:

- IUPAC Name: **3-Ethyl-3-methylhexane**^[7]
- Synonyms: 3-Methyl-3-ethylhexane^{[1][4]}
- CAS Number: 3074-76-8^{[2][3][4][8]}
- Molecular Formula: C₉H₂₀^{[1][2][3][4]}
- Molecular Weight: 128.26 g/mol ^{[4][5][7]}
- SMILES: CCCC(C)(CC)CC^{[1][7][9]}
- InChI Key: CYWROHZCELEGSE-UHFFFAOYSA-N^{[3][4][5][8]}

Caption: Molecular structure of **3-Ethyl-3-methylhexane**.

Physicochemical Properties

3-Ethyl-3-methylhexane is a colorless liquid under standard conditions.^[1] Its branched structure influences its physical properties; for instance, it has a higher boiling point than straight-chain alkanes of a similar molecular weight due to reduced surface area for intermolecular interactions.^[1] As a nonpolar alkane, it is insoluble in water but soluble in various organic solvents.^[1]

Property	Value	Source(s)
Molecular Weight	128.26 g/mol	[4][5][7]
Boiling Point	140.7 °C at 760 mmHg	[2][8]
Melting Point	-112.99 °C	[2]
Density	0.724 g/cm ³	[2][8]
Refractive Index	1.4120	[2]
Vapor Pressure	7.56 mmHg at 25 °C	[2]
Flash Point	29.2 °C	[2][8]
logP (Octanol/Water)	4.7 (XLogP3)	[2][7][9]
Water Solubility	Insoluble	[1]

Spectroscopic Profile

Spectroscopic data is crucial for the unambiguous identification and characterization of **3-Ethyl-3-methylhexane**.

Mass Spectrometry (MS)

The electron ionization mass spectrum of **3-Ethyl-3-methylhexane** is available through the NIST Chemistry WebBook.[4][10][11] The fragmentation pattern is characteristic of branched alkanes, typically showing significant peaks resulting from the loss of alkyl fragments. The molecular ion peak ($m/z = 128$) may be of low intensity, as is common for highly branched alkanes.

Infrared (IR) Spectroscopy

The IR spectrum of **3-Ethyl-3-methylhexane** in the vapor phase is characterized by absorptions typical of alkanes.[7] Key features include:

- C-H stretching vibrations just below 3000 cm⁻¹

- C-H bending vibrations for methyl (-CH₃) and methylene (-CH₂) groups around 1465 cm⁻¹ and 1375 cm⁻¹.

Synthesis and Reactivity

The synthesis of **3-Ethyl-3-methylhexane** can be achieved through established organometallic reactions. A common and effective method involves the Grignard reaction.

Grignard Synthesis Protocol

This protocol describes the synthesis of **3-Ethyl-3-methylhexane** from 3-ethyl-3-chlorohexane and methylmagnesium bromide.^[2]

Step 1: Preparation of Grignard Reagent (Methylmagnesium Bromide)

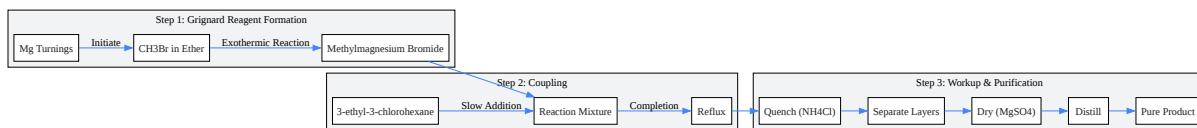
- In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and a nitrogen inlet, add magnesium turnings.
- Add a small crystal of iodine to initiate the reaction.
- Slowly add a solution of methyl bromide in anhydrous diethyl ether via the dropping funnel. The reaction is exothermic and should be controlled by the rate of addition.
- Once the magnesium is consumed, the gray solution of methylmagnesium bromide is ready for the next step.

Step 2: Coupling Reaction

- Cool the Grignard reagent in an ice bath.
- Slowly add a solution of 3-ethyl-3-chlorohexane in anhydrous diethyl ether to the stirred Grignard reagent.
- After the addition is complete, allow the mixture to warm to room temperature and then reflux for 1-2 hours to ensure the reaction goes to completion.

Step 3: Workup and Purification

- Cool the reaction mixture and slowly quench by adding a saturated aqueous solution of ammonium chloride.
- Separate the organic layer. Extract the aqueous layer with diethyl ether.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent by rotary evaporation.
- The crude product can be purified by fractional distillation to yield pure **3-Ethyl-3-methylhexane**.



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Caption: Grignard synthesis workflow for **3-Ethyl-3-methylhexane**.

Applications in Research and Industry

The primary application of **3-Ethyl-3-methylhexane** is as a high-purity reference standard in analytical chemistry, particularly in gas chromatography (GC).^{[1][9]} Its well-defined retention time on various GC columns makes it a valuable component in complex hydrocarbon mixtures for calibration and identification purposes, such as in the petrochemical industry.^[9] It is also utilized in fundamental studies of hydrocarbon behavior, including combustion and fuel properties.^[1]

Safety and Handling

3-Ethyl-3-methylhexane is classified as a hazardous substance and requires careful handling.

- Physical Hazards: It is a highly flammable liquid and vapor (Flam. Liq. 2, H225).[12][13]
Keep away from heat, sparks, open flames, and other ignition sources.[12][14]
- Health Hazards:
 - May be fatal if swallowed and enters airways (Asp. Tox. 1, H304).[12][13][14] Do NOT induce vomiting if swallowed; immediately call a poison center or doctor.[12][14]
 - Causes skin irritation (Skin Irrit. 2, H315).[12][13]
 - May cause drowsiness or dizziness (STOT SE 3, H336).[12][13]
- Environmental Hazards: Very toxic to aquatic life with long-lasting effects (Aquatic Chronic 1, H410).[12][13] Avoid release to the environment.[15]

Personal Protective Equipment (PPE):

- Gloves: Wear protective gloves.
- Eye Protection: Use safety glasses or goggles.
- Clothing: Wear protective clothing.
- Handling: Use in a well-ventilated area or under a fume hood.[14][15]

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